

Application Notes and Protocols: Utilizing CRISPR/Cas9 to Elucidate Kisspeptin Function

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Compound of Interest

Compound Name: *Kisspeptin*

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These application notes provide a comprehensive overview and detailed protocols for leveraging CRISPR/Cas9 technology to investigate the multifaceted roles of **kisspeptin** and its receptor, Kiss1r, in reproductive neuroendocrinology and beyond.

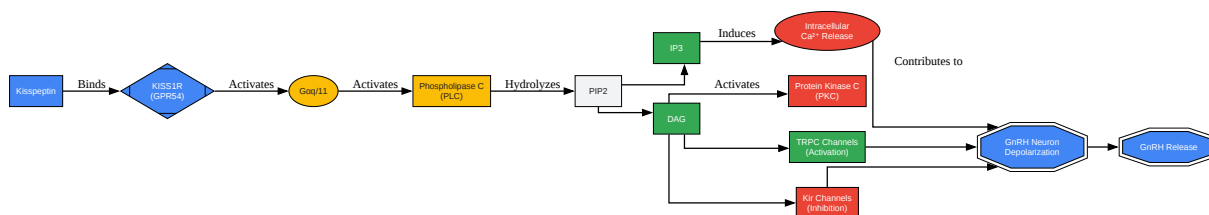
Introduction: The Critical Role of Kisspeptin in Reproduction

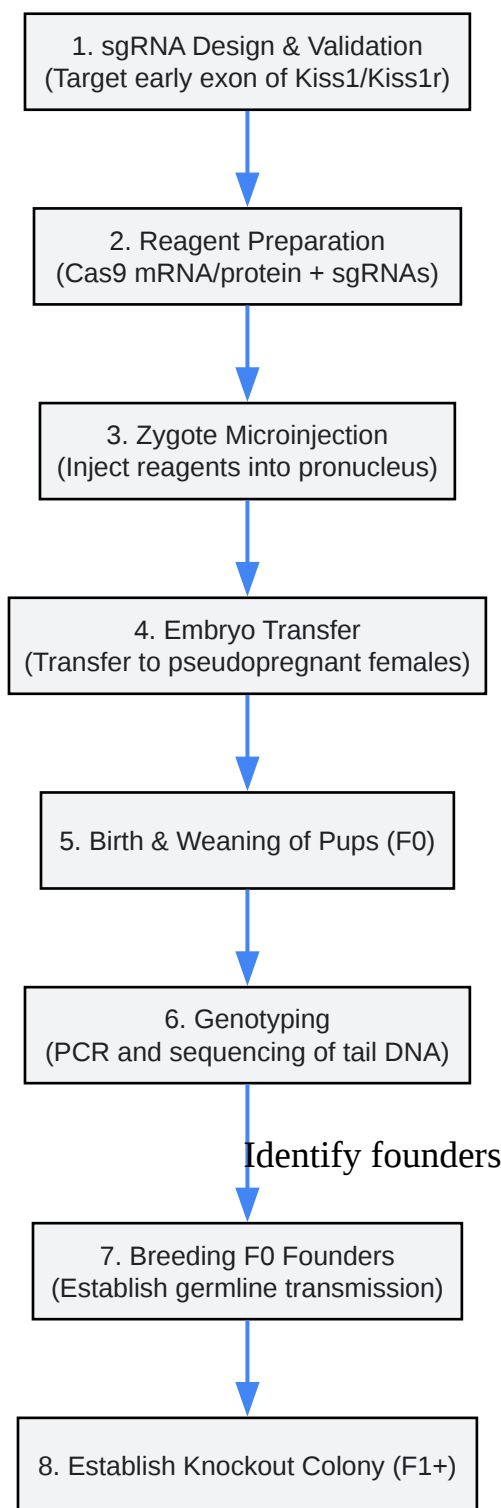
Kisspeptin, a peptide product of the Kiss1 gene, and its G protein-coupled receptor, KISS1R (also known as GPR54), are master regulators of the reproductive axis.^{[1][2]} They are essential for the onset of puberty, the regulation of gonadotropin-releasing hormone (GnRH) secretion, and the feedback mechanisms of sex steroids.^{[2][3][4]} **Kisspeptin** neurons, primarily located in the arcuate nucleus (ARC) and the anteroventral periventricular nucleus (AVPV), directly stimulate GnRH neurons, which in turn control the release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) from the pituitary.^{[2][4][5]} The profound hypogonadotropic hypogonadism observed in humans and mice with loss-of-function mutations in either KISS1/Kiss1 or KISS1R/Kiss1r underscores the critical nature of this signaling pathway.^{[2][3][6]}

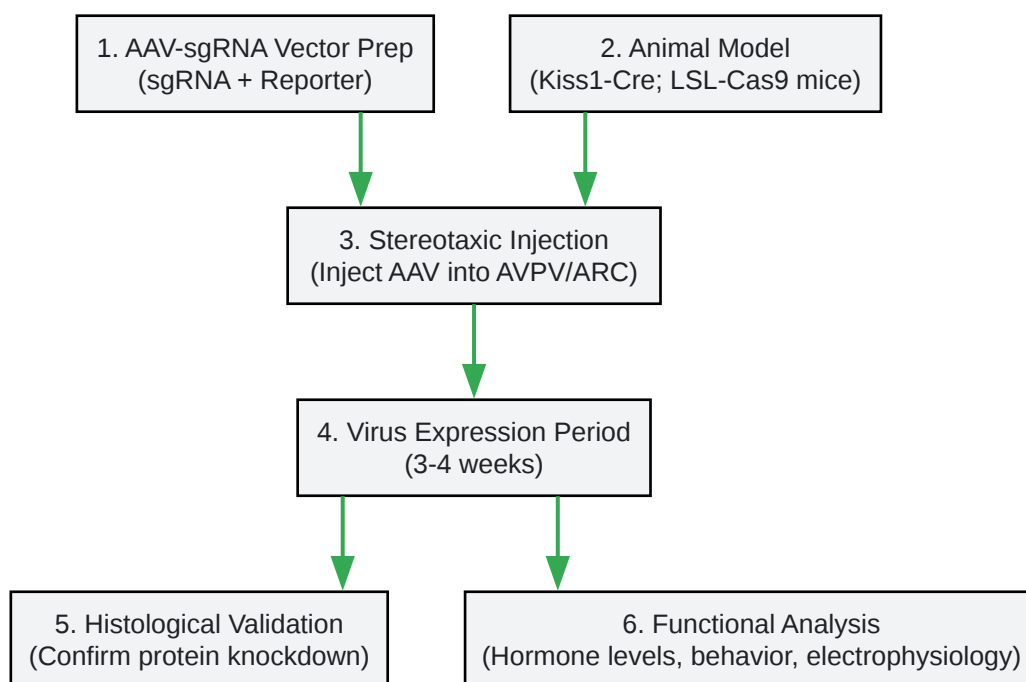
The CRISPR/Cas9 system has emerged as a powerful tool for precise genome editing, enabling researchers to create targeted knockouts of Kiss1 or Kiss1r in both in vitro and in vivo models.^{[7][8][9]} This technology allows for a detailed dissection of the specific functions of **kisspeptin** signaling in distinct neuronal populations and at different developmental stages.^[8]

The Kisspeptin Signaling Pathway

Kisspeptin binding to its receptor, KISS1R, primarily activates the Gαq/11 signaling cascade.
[1][2][3] This leads to the activation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol triphosphate (IP3) and diacylglycerol (DAG).[1][2][3] IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).[1][2] This signaling cascade results in the depolarization of GnRH neurons through the activation of transient receptor potential canonical (TRPC) channels and the inhibition of inwardly rectifying potassium (Kir) channels.[1][2][5]







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